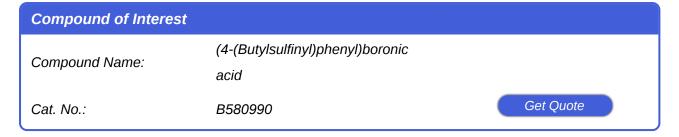


Commercial Suppliers and Technical Guide for (4-(Butylsulfinyl)phenyl)boronic acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and potential applications of **(4-(Butylsulfinyl)phenyl)boronic acid** (CAS No. 1217501-01-3), a valuable building block for researchers in medicinal chemistry and materials science.

Commercial Availability

(4-(ButyIsulfinyI)phenyI)boronic acid is available from several commercial chemical suppliers. The following table summarizes the available quantitative data from a selection of these suppliers. Researchers are advised to contact the suppliers directly for the most current pricing and availability.



Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
CymitQuimic a	Boronic acid, B-[4- (butylsulfinyl) phenyl]-	1217501-01- 3	97%	250mg, 1g	€102.00 (250mg), €208.00 (1g)
Amadis Chemical	(4- (Butylsulfinyl) phenyl)boroni c acid	1217501-01- 3	97%	mg, g, kg scales	Inquiry required
AK Scientific, Inc.	4- (Butylsulfinyl) phenylboroni c acid	1217501-01- 3	>95%	Inquiry required	Inquiry required
abcr GmbH	4- (Butylsulfinyl) phenylboroni c acid	1217501-01- 3	95%	Inquiry required	Inquiry required
Apollo Scientific	4- (Butylsulfinyl) phenylboroni c acid	1217501-01- 3	Inquiry required	Inquiry required	Inquiry required

Synthesis of (4-(Butylsulfinyl)phenyl)boronic acid

While a specific, detailed experimental protocol for the synthesis of (4-

(Butylsulfinyl)phenyl)boronic acid is not readily available in peer-reviewed literature, a plausible and effective method involves the selective oxidation of the corresponding thioether, (4-(Butylthio)phenyl)boronic acid. This approach is based on established procedures for the oxidation of aryl thioethers to sulfoxides.

Proposed Synthetic Pathway

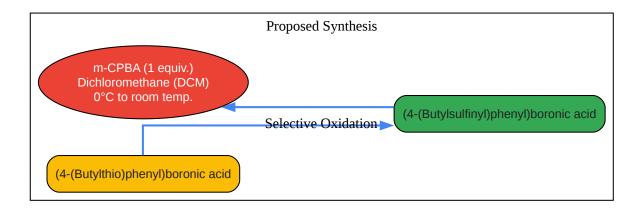


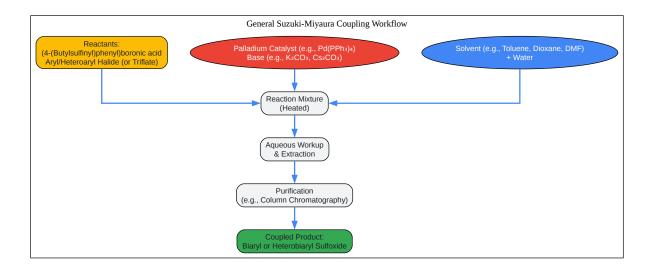
Foundational & Exploratory

Check Availability & Pricing

The synthesis can be envisioned as a two-step process starting from commercially available 4-bromothioanisole. The first step would be a Suzuki-Miyaura coupling to introduce the boronic acid functionality, followed by a selective oxidation of the thioether to the sulfoxide. A more direct approach, however, would be the selective oxidation of commercially available (4-(butylthio)phenyl)boronic acid.







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